

# Application Notes and Protocols for SR-3306

## Oral Gavage in Mice

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: SR-3306

Cat. No.: B15614979

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## For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the oral administration of **SR-3306**, a selective c-Jun N-terminal kinase (JNK) inhibitor, to mice via gavage. The information is intended for use in preclinical research settings.

## Data Presentation

Table 1: **SR-3306** Oral Gavage Dosage in Mice

Parameter	Details	Reference
Compound	SR-3306	<a href="#">[1]</a>
Mouse Strain	C57BL/6J (male, 11 weeks old)	<a href="#">[1]</a>
Body Weight	25-30 g	<a href="#">[1]</a>
Dosages	10 mg/kg, 20 mg/kg, 30 mg/kg	<a href="#">[1]</a>
Vehicle	Saline (0.9% NaCl)	<a href="#">[1]</a>
Dosing Regimen	Twice daily (b.i.d.) on Day 1, Once daily (q.d.) on Days 2-6	<a href="#">[1]</a>
Administration Route	Oral Gavage	<a href="#">[1]</a>

## Experimental Protocols

### I. Preparation of SR-3306 Dosing Solution

Materials:

- **SR-3306** hydrochloride salt
- Sterile 0.9% saline solution
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Analytical balance

Procedure:

- Calculate the required amount of **SR-3306** based on the desired dose (e.g., 10, 20, or 30 mg/kg) and the body weight of the mice.
- Weigh the calculated amount of **SR-3306** powder using an analytical balance.

- Dissolve the **SR-3306** powder in the appropriate volume of sterile 0.9% saline to achieve the final desired concentration. For example, for a 10 mg/kg dose in a mouse with a gavage volume of 10 ml/kg, the concentration would be 1 mg/ml.
- Vortex the solution thoroughly until the **SR-3306** is completely dissolved.
- Prepare fresh dosing solutions daily.

## II. Oral Gavage Procedure for Mice

This protocol is a general guideline and should be performed by trained personnel in accordance with institutional animal care and use committee (IACUC) regulations.

Materials:

- Prepared **SR-3306** dosing solution
- Appropriately sized gavage needles (e.g., 18-20 gauge, 1.5 inches long with a rounded tip for adult mice).[2]
- Syringes (1 ml)
- Animal scale

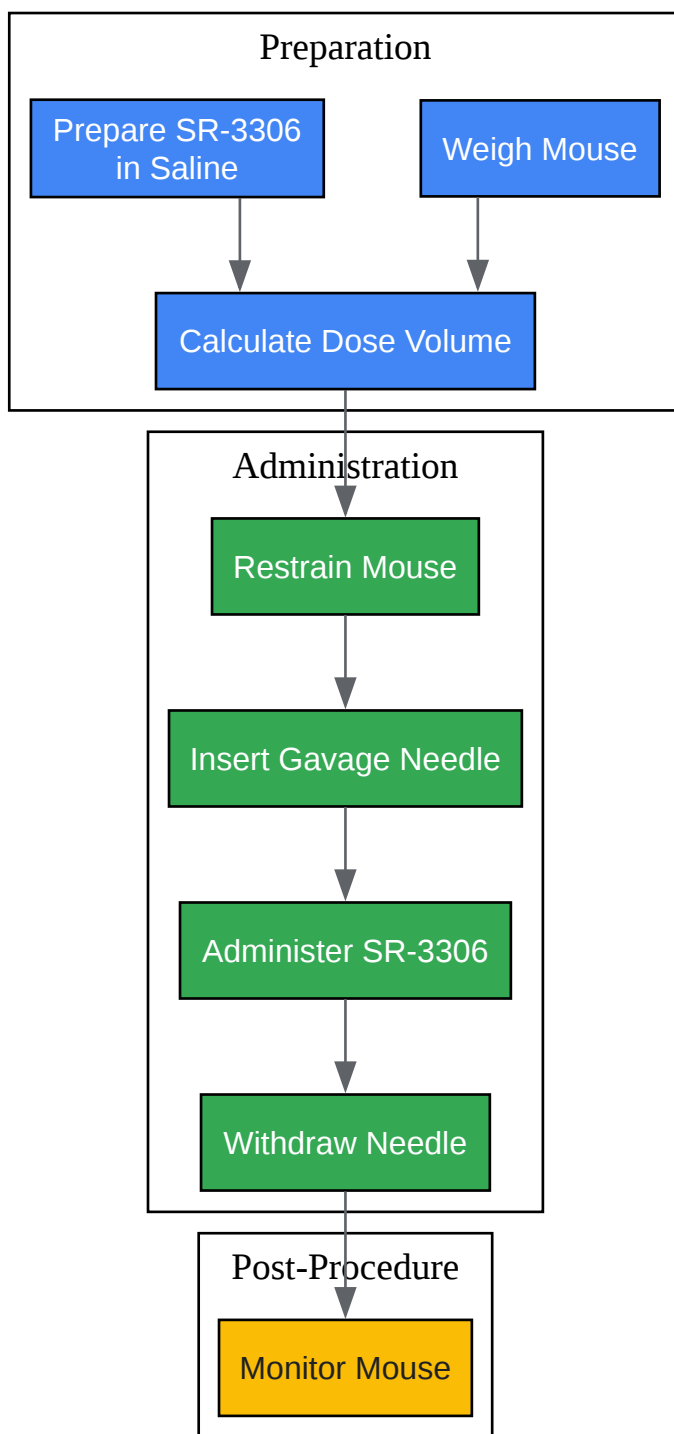
Procedure:

- Animal Handling and Restraint:
  - Weigh the mouse to determine the correct dosing volume.[3] The maximum recommended volume for oral gavage in mice is 10 ml/kg.[2][4]
  - Gently but firmly restrain the mouse by scruffing the loose skin over the neck and shoulders to immobilize the head.[4] The body should be held in a vertical position.[4]
- Gavage Needle Insertion:
  - Measure the correct insertion depth by holding the gavage needle alongside the mouse, with the tip at the corner of the mouth and the end of the needle at the last rib. Mark this

length on the needle.[5]

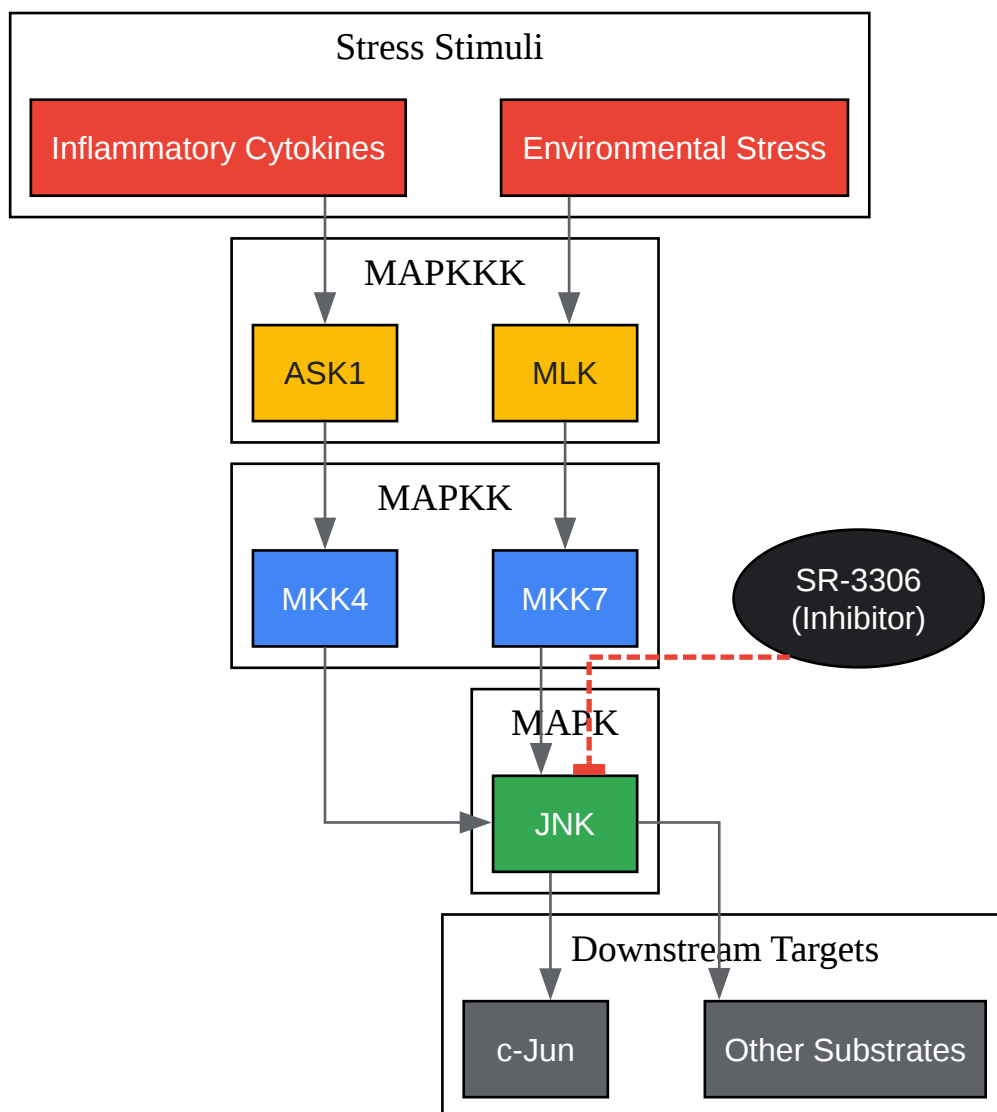
- With the mouse's head tilted slightly upwards to straighten the esophagus, gently insert the gavage needle into the diastema (the gap between the incisors and molars).[2]
- Advance the needle slowly and smoothly along the roof of the mouth towards the back of the throat.[3] The mouse should swallow, allowing the needle to pass easily into the esophagus.[4]
- Caution: If any resistance is met, or if the mouse struggles, coughs, or shows signs of respiratory distress, immediately withdraw the needle and reassess the technique.[3] Do not force the needle.
- Administration of **SR-3306**:
  - Once the needle is correctly positioned in the esophagus, slowly administer the **SR-3306** solution from the syringe.[4]
  - After administration, gently and slowly withdraw the gavage needle along the same path of insertion.[2]
- Post-Procedure Monitoring:
  - Return the mouse to its cage and monitor for any adverse reactions, such as respiratory distress or leakage of the administered substance from the mouth or nose.[6]

## Mandatory Visualizations



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Caption: Experimental workflow for **SR-3306** oral gavage in mice.



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Caption: JNK signaling pathway and the inhibitory action of **SR-3306**.

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